

Safeguarding Your Research: A Comprehensive Guide to Handling beta-Phellandrene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Phellandrene*

Cat. No.: B048752

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **beta-Phellandrene**, a cyclic monoterpene used in various applications, including fragrances and as a chemical intermediate. Adherence to these procedures is critical for minimizing risks and ensuring operational integrity.

Essential Safety Information at a Glance

Beta-Phellandrene is a flammable liquid and vapor that may be fatal if swallowed and enters airways. It can also cause skin irritation.^{[1][2]} Understanding its physical and chemical properties is the first step toward safe handling.

Property	Value
CAS Number	555-10-2 [1]
Molecular Formula	C10H16 [1]
Molecular Weight	136.23 g/mol [3]
Appearance	Colorless to pale yellow, clear liquid [4][5]
Boiling Point	171-174 °C [3][4]
Flash Point	43.89 °C (111.00 °F) [4]
Vapor Pressure	1.573 - 1.59 mmHg @ 25 °C [3][4]
Specific Gravity	0.839 - 0.852 @ 20/25 °C [4][5]
Solubility	Insoluble in water; soluble in alcohol and ether. [4][5]

Personal Protective Equipment (PPE) Protocol

A rigorous PPE protocol is non-negotiable when handling **beta-Phellandrene** to prevent exposure through inhalation, skin contact, or eye contact.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety goggles with side-shields. ^[1] A face shield may be required for splash hazards. ^[6]	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). ^{[1][7]} Double gloving may be necessary for added protection. ^[7]	Prevents skin contact and potential irritation. ^[2]
Body Protection	Impervious clothing, such as a lab coat. ^[1] For larger quantities or increased risk of splashing, chemical-resistant coveralls are recommended.	Protects skin from accidental spills and contamination.
Respiratory Protection	A suitable respirator should be used when working in areas with inadequate ventilation or when aerosol formation is possible. ^[1]	Prevents inhalation of harmful vapors.

Operational Plan: Step-by-Step Handling of **beta-Phellandrene**

A systematic approach to handling **beta-Phellandrene** from receipt to use is critical for maintaining a safe laboratory environment.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name, hazard pictograms, and handling precautions.
- Ensure the Safety Data Sheet (SDS) is readily accessible.

2. Storage:

- Store **beta-Phellandrene** in a tightly sealed container in a cool, well-ventilated area.[1][8]
- The recommended storage temperature is between 4°C and 8°C.[1][5]
- Keep the container away from direct sunlight, heat, sparks, open flames, and other sources of ignition.[1][8]
- Store away from incompatible materials, such as strong oxidizing agents.[9]

3. Handling and Use:

- All handling of **beta-Phellandrene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][9]
- Avoid inhalation of vapors and contact with skin and eyes.[1]
- Use non-sparking tools and take precautionary measures against static discharge.[2]
- Ground and bond containers when transferring material.[2]
- Ensure a safety shower and eyewash station are readily accessible.[1]

4. Spill Management:

- In the event of a spill, evacuate personnel from the immediate area.
- Wear full personal protective equipment, including respiratory protection.[1]
- Prevent further leakage or spillage if it is safe to do so.
- Contain the spill using an inert, absorbent material such as sand, diatomite, or universal binders.[1][2]
- Collect the absorbed material into a suitable container for disposal.
- Decontaminate the spill area and equipment by scrubbing with alcohol.[1]

Disposal Plan: Responsible Waste Management

Proper disposal of **beta-Phellandrene** and its contaminated materials is crucial to prevent environmental contamination and comply with regulations.

1. Waste Collection:

- Collect all waste materials, including unused **beta-Phellandrene** and contaminated absorbents, in a clearly labeled, sealed container.
- Do not mix with other waste streams.

2. Disposal Procedure:

- Dispose of the waste in accordance with all applicable federal, state, and local regulations.[1]
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.
- Do not dispose of **beta-Phellandrene** down the drain or in household garbage.[2]

Safe Handling Workflow for **beta-Phellandrene**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. cdn.caymancell.com [cdn.caymancell.com]
- 3. Beta-Phellandrene | C10H16 | CID 11142 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. beta-phellandrene, 555-10-2 [thegoodscentscompany.com]
- 5. foreverest.net [foreverest.net]
- 6. epa.gov [epa.gov]
- 7. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 8. biolandes.com [biolandes.com]
- 9. Beta-phellandrene (555-10-2) | Supplier & Exporter [chemicalbull.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling beta-Phellandrene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048752#personal-protective-equipment-for-handling-beta-phellandrene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com